

Ribalinine: An Obscure Natural Compound with Undetermined Therapeutic Potential

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Compound of Interest

Compound Name: *Ribalinine*

Cat. No.: *B15364802*

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Despite its identification as a unique quinolone alkaloid, the natural compound **ribalinine** remains largely unexplored within the scientific community. A comprehensive review of available literature and databases reveals a significant absence of research into its potential therapeutic applications, mechanism of action, and overall biological activity. At present, there is insufficient data to support the creation of an in-depth technical guide for researchers and drug development professionals.

Ribalinine is cataloged in chemical databases such as PubChem, identified by its chemical formula C15H17NO3 and IUPAC name 3-hydroxy-2,2,10-trimethyl-3,4-dihydropyrano[2,3-b]quinolin-5-one.^[1] It is known to be a constituent of the plant *Balfourodendron riedelianum*, a tree native to South America. While traditional uses of *Balfourodendron riedelianum* have been reported, scientific investigation into the specific properties of its isolated compounds, including **ribalinine**, is scarce.

Currently, there are no publicly accessible records of clinical trials involving **ribalinine**, nor are there detailed experimental protocols or quantitative data from preclinical studies. The PubChem database, a comprehensive resource for chemical and biological information, does not contain any specific bioassay results for **ribalinine** or its known synonyms (NSC611119, ChEMBL279711) that would provide insights into its biological effects.^[1] This lack of data prevents any meaningful analysis of its efficacy, potency (e.g., IC₅₀ or EC₅₀ values), or potential cellular targets.

Consequently, the creation of signaling pathway diagrams, experimental workflow visualizations, and structured data tables—as requested for a technical guide—is not feasible. The foundational scientific knowledge required to populate such materials is not available in the public domain.

Further research, including initial in vitro and in vivo screening studies, would be necessary to elucidate the pharmacological profile of **ribalinine** and to determine if it holds any promise as a therapeutic agent. Until such primary research is conducted and published, **ribalinine** will remain a compound of chemical interest with unknown potential for drug development.

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References

- 1. Ribalinine | C₁₅H₁₇NO₃ | CID 356086 - PubChem [pubchem.ncbi.nlm.nih.gov]
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